

An In-depth Technical Guide to STING Agonist-1 (diABZI)

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Compound of Interest

Compound Name: *STING agonist-1*

CAS No.: *702662-50-8*

Cat. No.: *B15612254*

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This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activity of the synthetic STING agonist, diABZI. The information is intended for researchers, scientists, and drug development professionals working in the fields of immunology, oncology, and infectious diseases.

Chemical Structure and Properties

STING agonist-1, commonly known as diABZI (dimeric amidobenzimidazole), is a potent non-nucleotide small molecule activator of the Stimulator of Interferon Genes (STING) pathway.^[1] It was developed as a systemically active agent with improved pharmacological properties compared to first-generation cyclic dinucleotide (CDN) STING agonists.^[2]

Chemical Name: 1-[(2E)-4-[5-(aminocarbonyl)-2-[[[(1-ethyl-3-methyl-1H-pyrazol-5-yl)carbonyl]amino]-7-methoxy-1H-benzimidazol-1-yl]-2-buten-1-yl]-2-[[[(1-ethyl-3-methyl-1H-pyrazol-5-yl)carbonyl]amino]-7-[3-(4-morpholinyl)propoxy]-1H-benzimidazole-5-carboxamide]^[3]
Synonyms: diABZI, Compound 3, Diamidobenzimidazole STING Agonist 1^[3]

Below is a summary of the key chemical and physical properties of diABZI, presented in both its free base and trihydrochloride salt forms.

Property	Value (Free Base)	Value (Trihydrochloride Salt)	Reference(s)
CAS Number	2138498-18-5	2138299-34-8	[3][4]
Molecular Formula	C ₄₂ H ₅₁ N ₁₃ O ₇	C ₄₂ H ₅₁ N ₁₃ O ₇ • 3HCl	[3][4]
Molecular Weight	849.9 g/mol	959.3 g/mol	[3][4]
Appearance	Solid	Crystalline solid	[3][5]
Solubility	DMSO: Sparingly soluble (1-10 mg/ml), Water: Slightly soluble (0.1-1 mg/ml), Acetonitrile: Slightly soluble (0.1-1 mg/ml)	DMSO: 50 mg/ml, Water: 2 mg/ml	[3][6][7]
Storage	Store at -20°C	Store at -20°C	[3]

Pharmacological Properties

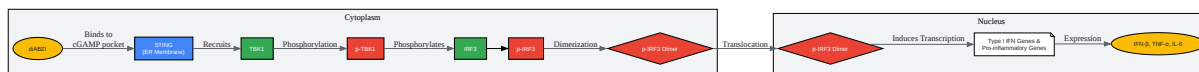
diABZI is a selective agonist of the STING receptor, demonstrating potent activation in both human and murine cells.[8] Its unique dimeric structure allows for high-affinity binding to the STING protein.[1]

Parameter	Species	Value	Cell Type/Assay Condition	Reference(s)
EC ₅₀ (IFN- β secretion)	Human	130 nM	Peripheral Blood Mononuclear Cells (PBMCs)	[3][9]
EC ₅₀	Mouse	186 nM	[8]	
EC ₅₀ (Antiviral activity)	Human	3 nM	MRC-5 cells (inhibition of HCoV-229E cytopathic effect)	[3]
Binding Affinity (K _D)	Human	~70 nM	Isothermal Titration Calorimetry (ITC)	[10]
In vivo Half-life	Mouse	1.4 hours	3 mg/kg intravenous injection	[8]

Mechanism of Action and Signaling Pathway

diABZI functions as a direct agonist of the STING protein, which is a central component of the innate immune system responsible for detecting cytosolic DNA.[1] Unlike the endogenous ligands, cyclic dinucleotides (CDNs), which require a "closed" conformation of the STING dimer for activation, diABZI has been shown to activate STING while it maintains an "open" conformation.[7]

Upon binding to the cGAMP binding pocket of the STING dimer located in the endoplasmic reticulum (ER), diABZI induces a conformational change in STING.[1] This leads to the downstream activation of TANK-binding kinase 1 (TBK1) and the transcription factor interferon regulatory factor 3 (IRF3).[11] Phosphorylated IRF3 then translocates to the nucleus, driving the expression of type I interferons (IFN- α/β) and other pro-inflammatory cytokines and chemokines, such as TNF- α and IL-6.[9][11] This cascade initiates a potent anti-tumor and anti-viral immune response.[10][12]



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STING Signaling Pathway Activated by diABZI.

Experimental Protocols

This section provides an overview of common experimental methodologies used to characterize the activity of diABZI.

Cell Viability Assay

This protocol is used to determine the cytotoxic effects of diABZI on cancer cell lines.

Materials:

- diABZI STING agonist
- PEL (Primary Effusion Lymphoma) cell lines (e.g., BC1, BC2, BCBL1, BCP1)[13]
- Cell culture medium (e.g., RPMI-1640) with supplements
- CellTiter-Glo® Luminescent Cell Viability Assay kit
- 96-well plates

Procedure:

- Seed PEL cells in a 96-well plate at a desired density.

- Treat the cells with increasing concentrations of diABZI (e.g., 0.1, 1, and 10 μ M) or a vehicle control (e.g., DMSO).[13]
- Incubate the cells for 72 hours.[13]
- Measure cell viability using the CellTiter-Glo® assay according to the manufacturer's instructions, which quantifies ATP levels as an indicator of metabolically active cells.[13]
- Record luminescence using a plate reader.

Cytokine Secretion Assay (ELISA)

This protocol measures the secretion of cytokines, such as IFN- β , from immune cells upon stimulation with diABZI.

Materials:

- diABZI STING agonist
- Human PBMCs or murine splenocytes[10]
- Cell culture medium
- IFN- β ELISA kit (e.g., from Invivogen)[10]
- 96-well ELISA plates

Procedure:

- Isolate human PBMCs or murine splenocytes.
- Seed the cells in a 96-well plate.
- Treat the cells with various concentrations of diABZI or a control.
- Incubate for a specified period (e.g., 24 hours).[10]
- Collect the cell culture supernatant.

- Perform the IFN- β ELISA on the supernatants according to the manufacturer's protocol.[10]
- Measure the absorbance using a plate reader to quantify the amount of secreted IFN- β .

Western Blot Analysis of STING Pathway Activation

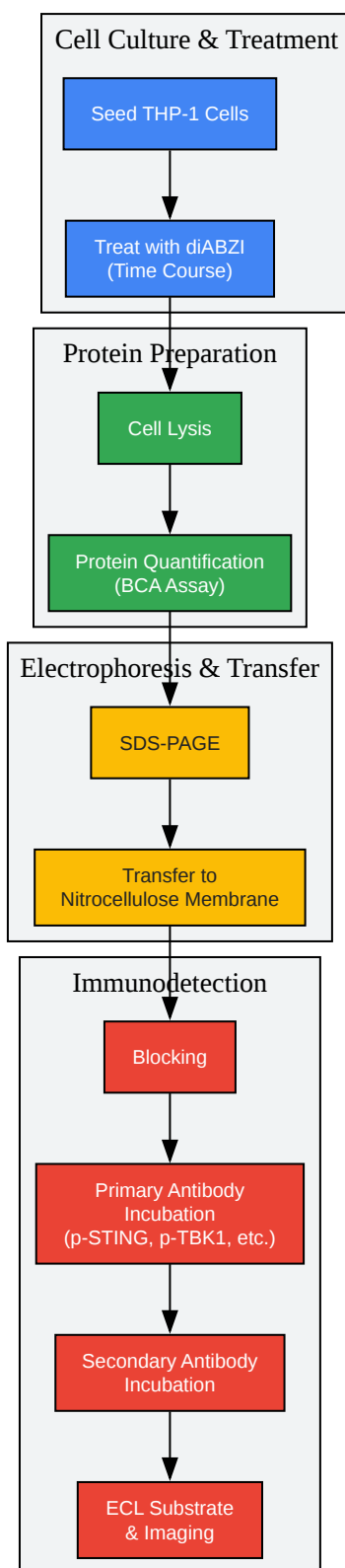
This protocol is used to detect the phosphorylation of key proteins in the STING signaling pathway.

Materials:

- diABZI STING agonist
- THP-1 Dual™ cells or other relevant cell lines[7]
- RIPA lysis buffer with protease and phosphatase inhibitors
- Primary antibodies: anti-p-STING, anti-STING, anti-p-TBK1, anti-TBK1, anti-p-IRF3, anti-IRF3, and a loading control (e.g., anti-HSP90 or anti- β -actin)[7]
- HRP-conjugated secondary antibodies
- ECL western blotting substrate

Procedure:

- Treat cells with diABZI (e.g., 5 μ M) for various time points (e.g., 0, 1, 2, 4, 6 hours).[7]
- Lyse the cells and quantify the protein concentration.
- Separate equal amounts of protein by SDS-PAGE and transfer to a nitrocellulose membrane.
- Block the membrane and probe with the primary antibodies overnight at 4°C.[7]
- Incubate with HRP-conjugated secondary antibodies.
- Visualize the protein bands using an ECL substrate and an imaging system.[7]



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Western Blot Workflow for STING Pathway Analysis.

In Vivo Murine Tumor Model

This protocol evaluates the anti-tumor efficacy of diABZI in a syngeneic mouse model.

Materials:

- diABZI STING agonist
- BALB/c mice
- CT26 murine colorectal cancer cells[5]
- Vehicle (e.g., 20% PEG400/0.9% NaCl)[5]
- Calipers for tumor measurement

Procedure:

- Inject CT26 cells subcutaneously into the flank of BALB/c mice.[5]
- Allow tumors to grow to a palpable size (e.g., ~100 mm³).[5]
- Randomize mice into treatment and control groups.
- Administer diABZI (e.g., 1.5 mg/kg) or vehicle intravenously or intraperitoneally at specified time points.[3][5]
- Monitor tumor growth by measuring tumor volume with calipers regularly.
- Monitor animal survival.
- At the end of the study, tumors and blood can be collected for further analysis (e.g., cytokine levels by ELISA).[5]

Conclusion

diABZI is a potent, systemically active, non-nucleotide STING agonist with significant potential in cancer immunotherapy and as an antiviral agent. Its distinct mechanism of action and favorable pharmacological profile make it a valuable tool for research and a promising

candidate for clinical development. The experimental protocols outlined in this guide provide a foundation for the further investigation and characterization of diABZI and other novel STING agonists.

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